

Application Notes and Protocols for N-Alkylation with Chloromethyl Methyl Carbonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloromethyl methyl carbonate

Cat. No.: B127136

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This document provides a detailed experimental procedure for the N-alkylation of amines using **chloromethyl methyl carbonate**. This method is a valuable tool in synthetic organic chemistry, particularly in drug discovery and development, for the introduction of a methoxycarbonylmethyl group onto a nitrogen atom.

Introduction

N-alkylation is a fundamental transformation in organic synthesis. **Chloromethyl methyl carbonate** serves as a reactive electrophile for the alkylation of a wide range of nitrogen-containing nucleophiles, including primary and secondary amines, amides, and heterocycles. The reaction typically proceeds via a bimolecular nucleophilic substitution (S_N2) mechanism, where the nitrogen atom attacks the electrophilic methylene carbon, displacing the chloride leaving group. The choice of base and solvent is crucial for the success of the reaction, with harder bases and polar aprotic solvents generally favoring N-alkylation.^{[1][2]}

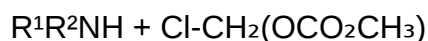
General Reaction Scheme

The overall transformation can be represented by the following general scheme:

Caption: Step-by-step workflow for the N-alkylation of amines with **chloromethyl methyl carbonate**.

Reaction Mechanism

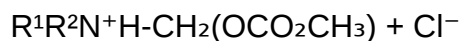
SN2 Reaction Mechanism



Nucleophilic Attack



Chloride Displacement



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Caption: The SN2 mechanism for the N-alkylation reaction.

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References

- 1. benchchem.com [benchchem.com]
- 2. Sciencemadness Discussion Board - Best Conditions For N-Alkylation? - Powered by XMB 1.9.11 [sciencemadness.org]
- To cite this document: BenchChem. [Application Notes and Protocols for N-Alkylation with Chloromethyl Methyl Carbonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127136#experimental-procedure-for-n-alkylation-with-chloromethyl-methyl-carbonate]

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